

A Comprehensive Technical Review of 4-Phenylpentan-2-ol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Phenylpentan-2-ol

CAS No.: 77614-49-4

Cat. No.: B12641700

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Phenylpentan-2-ol is a secondary alcohol containing a phenyl substituent, a structural motif of interest in the fields of organic synthesis, medicinal chemistry, and fragrance science.^[1] Its chemical structure lends itself to a variety of chemical transformations, making it a versatile building block for the synthesis of more complex molecules.^[1] This technical guide provides a comprehensive review of the available research on **4-phenylpentan-2-ol**, including its chemical and physical properties, synthesis methodologies, and a prospective look at its potential biological activities based on related compounds. All quantitative data is summarized in structured tables, and detailed experimental protocols for key synthetic methods are provided. Additionally, logical workflows and a hypothetical signaling pathway are visualized using diagrams.

Chemical and Physical Properties

The chemical and physical properties of **4-phenylpentan-2-ol** are crucial for its application in research and synthesis. While experimentally determined data is limited in the public domain, a

combination of information from various sources, including computed properties, provides a useful profile of this compound.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₆ O	[1][2][3][4]
Molecular Weight	164.24 g/mol	[1][2][5]
CAS Number	77614-49-4	[1][3][4][6]
IUPAC Name	4-phenylpentan-2-ol	[2]
Appearance	Colorless to pale yellow liquid (inferred for related compounds)	[7]
Boiling Point	High boiling point (inferred for related compounds)	[7]
Solubility	Soluble in organic solvents; limited solubility in water (inferred for related compounds)	[7]

Computed Physicochemical Properties

Property	Value	Source
XLogP3	2.6	[2][3]
Hydrogen Bond Donor Count	1	[2][3]
Hydrogen Bond Acceptor Count	1	[2][3]
Rotatable Bond Count	3	[2][3]
Exact Mass	164.120115 g/mol	[2][3]
Topological Polar Surface Area (TPSA)	20.2 Å ²	[2][5]

Spectral Data (Predicted and for Stereoisomers)

Data Type	Key Features	Source
¹ H NMR (Predicted)	Phenyl H: ~7.28 - 7.15 ppm (Multiplet); CH-OH: ~3.8 ppm (Multiplet); CH-Ph: ~2.7 ppm (Multiplet); CH ₂ : ~1.7 ppm (Multiplet); CH ₃ (next to OH): ~1.2 ppm (Doublet); CH ₃ (next to Ph): ~1.2 ppm (Doublet)	[1]
¹³ C NMR (for (2R,4S)-isomer)	A spectrum is available but requires an account to view the full data.	[8][9]
Mass Spectrum (GC-MS of (2S,4S)-isomer)	Molecular Ion (M ⁺): m/z 164. Key fragments can be inferred from the fragmentation of benzylic alcohols, which often involve loss of water (M-18), and α-cleavage.	[10]
Infrared (IR) Spectrum	Expected absorptions for a secondary alcohol: Broad O-H stretch around 3500-3200 cm ⁻¹ ; C-O stretch between 1150-1075 cm ⁻¹ . Aromatic C-H stretch above 3000 cm ⁻¹ and C=C stretches in the 1600- 1450 cm ⁻¹ region.	[7][11][12]

Synthesis of 4-Phenylpentan-2-ol

The synthesis of **4-phenylpentan-2-ol** can be achieved through two primary routes: the reduction of the corresponding ketone, 4-phenylpentan-2-one, and the Grignard reaction.

Reduction of 4-Phenylpentan-2-one

This method involves the reduction of the carbonyl group of 4-phenylpentan-2-one to a hydroxyl group using a reducing agent such as sodium borohydride (NaBH_4).

Experimental Protocol: Reduction of 4-Phenylpentan-2-one with Sodium Borohydride

Materials:

- 4-Phenylpentan-2-one
- Sodium borohydride (NaBH_4)
- Methanol (or Ethanol)
- Deionized water
- Diethyl ether (or other suitable extraction solvent)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Hydrochloric acid (HCl), dilute solution

Procedure:

- **Dissolution:** In a round-bottom flask, dissolve 4-phenylpentan-2-one (1 equivalent) in methanol or ethanol. Cool the solution in an ice bath.
- **Reduction:** Slowly add sodium borohydride (a slight excess, e.g., 1.1 equivalents) to the cooled solution in portions. The reaction may be exothermic.[\[13\]](#)
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the starting ketone.
- **Quenching:** After the reaction is complete (typically 30-60 minutes), carefully add deionized water to quench the excess NaBH_4 . A dilute solution of HCl can then be added to neutralize the mixture.

- Extraction: Transfer the mixture to a separatory funnel and extract the product with diethyl ether (3 x volume of the aqueous layer).
- Washing: Wash the combined organic layers with deionized water and then with brine to remove any remaining inorganic impurities.
- Drying: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Solvent Removal: Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by fractional distillation under reduced pressure or by column chromatography on silica gel.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Grignard Synthesis

This classic carbon-carbon bond-forming reaction can be used to synthesize **4-phenylpentan-2-ol** from appropriate starting materials. One possible route involves the reaction of benzaldehyde with isopropylmagnesium bromide.

Experimental Protocol: Grignard Synthesis of **4-Phenylpentan-2-ol**

Materials:

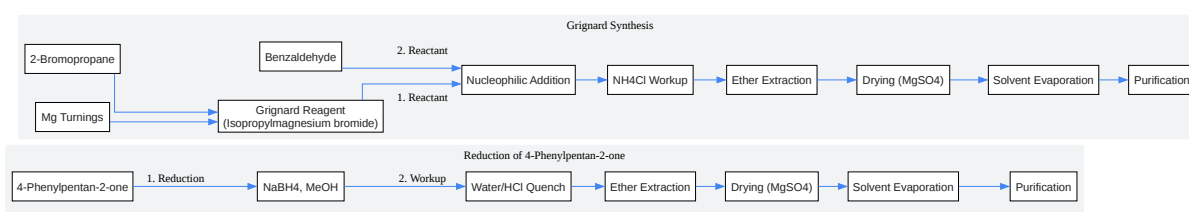
- Magnesium turnings
- Anhydrous diethyl ether
- 2-Bromopropane (isopropyl bromide)
- Benzaldehyde
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- Preparation of Grignard Reagent:

- In an oven-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place magnesium turnings.
- Add a small amount of anhydrous diethyl ether to cover the magnesium.
- Add a solution of 2-bromopropane (1 equivalent) in anhydrous diethyl ether to the dropping funnel.
- Add a small portion of the 2-bromopropane solution to the flask. The reaction may need to be initiated by gentle warming or the addition of a small crystal of iodine.
- Once the reaction starts (indicated by bubbling and a cloudy appearance), add the remaining 2-bromopropane solution dropwise at a rate that maintains a gentle reflux.[\[17\]](#)
[\[18\]](#)
- After the addition is complete, continue to stir the mixture until most of the magnesium has reacted.
- Reaction with Benzaldehyde:
 - Cool the Grignard reagent solution in an ice bath.
 - Add a solution of benzaldehyde (1 equivalent) in anhydrous diethyl ether to the dropping funnel.
 - Add the benzaldehyde solution dropwise to the cooled Grignard reagent with vigorous stirring.[\[19\]](#)
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
- Workup:
 - Cool the reaction mixture in an ice bath and slowly add a saturated aqueous solution of ammonium chloride to quench the reaction.
 - Transfer the mixture to a separatory funnel.

- Extract the aqueous layer with diethyl ether.
- Combine the organic layers and wash with brine.
- Drying and Purification:
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter and evaporate the solvent to obtain the crude product.
 - Purify the crude **4-phenylpentan-2-ol** by fractional distillation under reduced pressure or column chromatography.^{[14][15][16]}



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Figure 1: Synthetic workflows for **4-phenylpentan-2-ol**.

Potential Biological Activities (Based on Related Compounds)

Direct research on the biological activity of **4-phenylpentan-2-ol** is not readily available in the public domain. However, based on its structural similarity to other aromatic alcohols and

fragrance compounds, several potential biological activities can be hypothesized.

Antimicrobial Activity

Many aromatic alcohols and essential oil components exhibit antimicrobial properties.^{[20][21]} The mechanism of action is often attributed to the disruption of the bacterial cell membrane.^[20] The lipophilic phenyl and pentyl groups of **4-phenylpentan-2-ol** could facilitate its insertion into the lipid bilayer of bacterial membranes, leading to increased membrane fluidity, leakage of intracellular components, and ultimately, cell death.

Hypothetical Experimental Protocol: Antimicrobial Susceptibility Testing

Method: Broth microdilution method to determine the Minimum Inhibitory Concentration (MIC).

Materials:

- **4-Phenylpentan-2-ol**
- Bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*)
- Mueller-Hinton Broth (MHB)
- 96-well microtiter plates
- Dimethyl sulfoxide (DMSO) for stock solution preparation

Procedure:

- **Stock Solution:** Prepare a stock solution of **4-phenylpentan-2-ol** in DMSO.
- **Serial Dilutions:** Perform two-fold serial dilutions of the stock solution in MHB in a 96-well plate.
- **Inoculation:** Inoculate each well with a standardized bacterial suspension.
- **Incubation:** Incubate the plates at 37°C for 18-24 hours.
- **MIC Determination:** The MIC is the lowest concentration of the compound that visibly inhibits bacterial growth.

Cytotoxicity

As a fragrance ingredient, it is important to assess the potential cytotoxicity of **4-phenylpentan-2-ol**. Many fragrance compounds are evaluated for their cytotoxic effects on various cell lines. [8] The mechanism of cytotoxicity for aromatic compounds can be diverse, sometimes involving the induction of oxidative stress and apoptosis.

Hypothetical Experimental Protocol: MTT Assay for Cytotoxicity

Method: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay to assess cell viability.

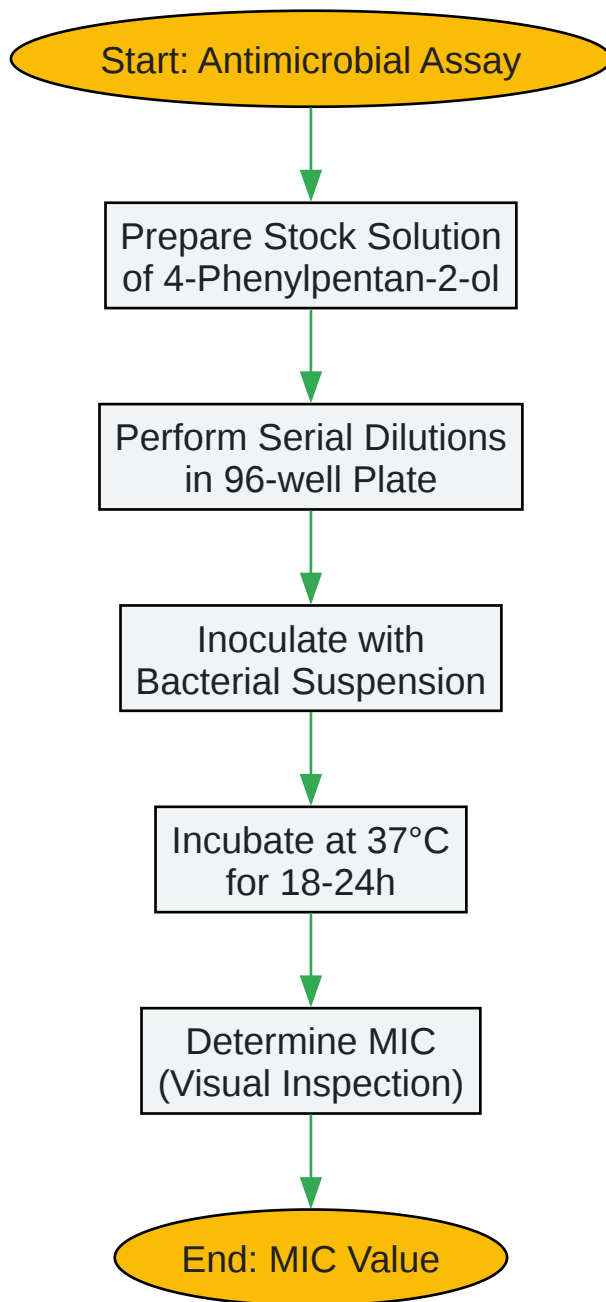
Materials:

- Human cell lines (e.g., HaCaT keratinocytes, HepG2 liver cells)
- Complete cell culture medium
- **4-Phenylpentan-2-ol**
- MTT solution
- DMSO

Procedure:

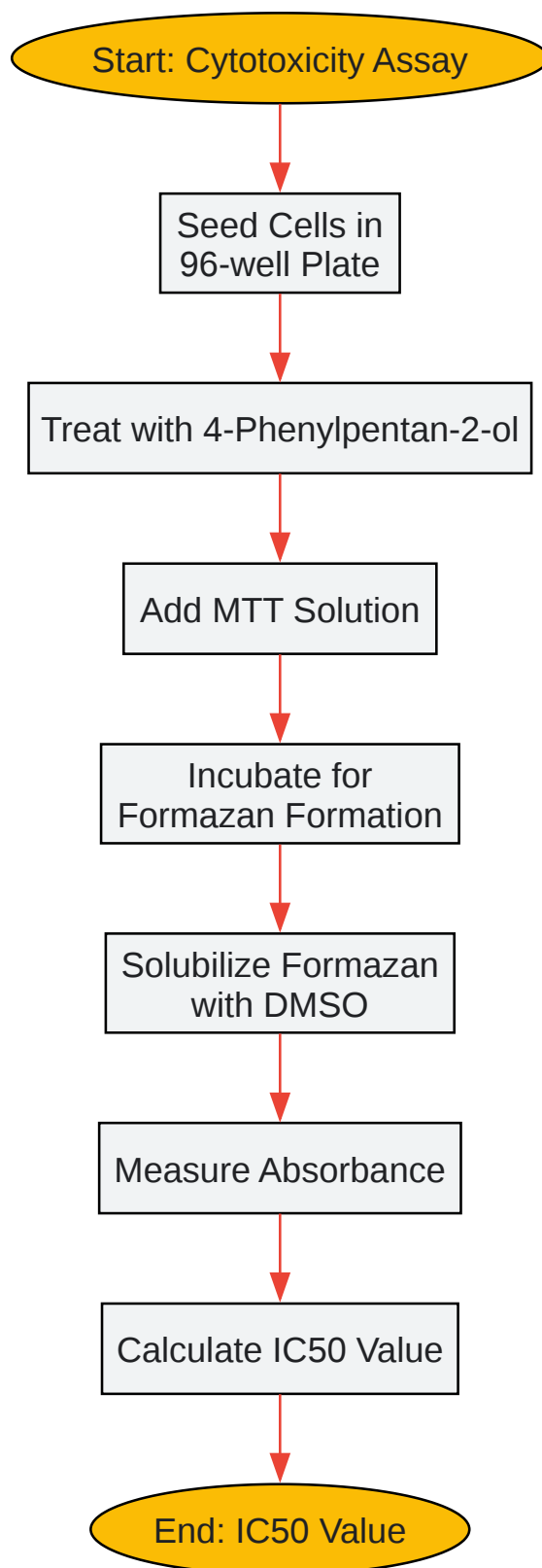
- Cell Seeding: Seed cells in a 96-well plate and allow them to adhere overnight.
- Treatment: Treat the cells with various concentrations of **4-phenylpentan-2-ol** for 24 or 48 hours.
- MTT Addition: Add MTT solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
- Solubilization: Remove the medium and add DMSO to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.

- Data Analysis: Calculate the percentage of cell viability relative to the untreated control and determine the IC_{50} value (the concentration that causes 50% inhibition of cell viability).[8]



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Figure 2: Workflow for antimicrobial susceptibility testing.

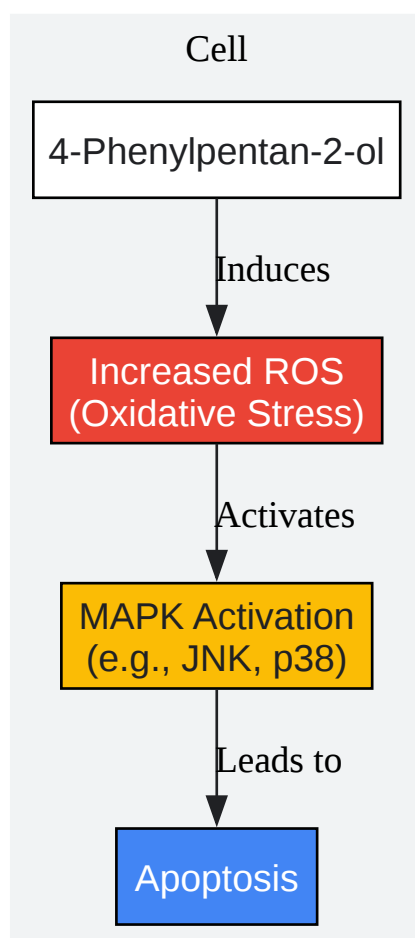


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Figure 3: Workflow for cytotoxicity (MTT) assay.

Hypothetical Signaling Pathway of Cytotoxicity

Based on the known mechanisms of cytotoxicity for some aromatic compounds, a hypothetical signaling pathway for **4-phenylpentan-2-ol**-induced cytotoxicity could involve the induction of oxidative stress, leading to the activation of mitogen-activated protein kinase (MAPK) pathways and ultimately apoptosis. Polycyclic aromatic hydrocarbons have been shown to activate oxidative and electrophilic signaling pathways.[22]



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Figure 4: Hypothetical signaling pathway for cytotoxicity.

Conclusion

4-Phenylpentan-2-ol is a versatile chemical intermediate with potential applications in various fields. This guide has summarized its known chemical and physical properties, provided

detailed protocols for its synthesis, and explored its potential biological activities based on the current understanding of related compounds. While there is a clear need for further experimental investigation into the biological effects and mechanistic pathways of **4-phenylpentan-2-ol**, this document serves as a foundational resource for researchers and professionals in drug development and related scientific disciplines. The provided experimental workflows and hypothetical signaling pathway offer a starting point for future research endeavors into this interesting molecule.

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- To cite this document: BenchChem. [A Comprehensive Technical Review of 4-Phenylpentan-2-ol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12641700/docs#a-comprehensive-technical-review-of-4-phenylpentan-2-ol\]](https://www.benchchem.com/product/b12641700/docs#a-comprehensive-technical-review-of-4-phenylpentan-2-ol)

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